

# An In-depth Technical Guide to the Chemical Properties of 4-Benzyloxyphenyl Isocyanate

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## Compound of Interest

Compound Name: 4-Benzyloxyphenyl isocyanate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **4-Benzyloxyphenyl isocyanate**. The information is intended to support researchers, scientists, and professionals in the field of drug development and organic synthesis in understanding and utilizing this versatile chemical compound.

## Core Chemical and Physical Properties

**4-Benzyloxyphenyl isocyanate** is a solid organic compound with the molecular formula  $C_{14}H_{11}NO_2$ .<sup>[1][2][3]</sup> It is also known by its IUPAC name, 1-isocyanato-4-(phenylmethoxy)benzene.<sup>[1]</sup> The presence of the isocyanate group makes it a reactive species, particularly towards nucleophiles.

Table 1: Physical and Chemical Properties of **4-Benzyloxyphenyl Isocyanate**

Property	Value	Reference(s)
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	225.24 g/mol	[1][2][3]
CAS Number	50528-73-9	[2][3]
Melting Point	60-62 °C	[4]
Boiling Point	129 °C at 0.2 mmHg	[4]
Appearance	Crystalline Solid	[4]
Solubility	Soluble in many common organic solvents such as dichloromethane, toluene, and THF.	[5][6]

## Synthesis and Purification

The synthesis of **4-Benzyloxyphenyl isocyanate** typically proceeds from its corresponding amine, 4-benzyloxyaniline. A common and effective method involves the use of phosgene or a phosgene equivalent, such as triphosgene, in an inert solvent.

## Experimental Protocol: Synthesis of 4-Benzyloxyphenyl Isocyanate from 4-Benzyloxyaniline

Materials:

- 4-Benzyloxyaniline
- Triphosgene
- Triethylamine (Et<sub>3</sub>N)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution

- Magnesium sulfate ( $\text{MgSO}_4$ )
- Standard laboratory glassware and stirring equipment
- Ice bath

#### Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, add 4-benzyloxyaniline (1 equivalent), anhydrous dichloromethane (to make a 0.2 M solution), and a saturated aqueous solution of sodium bicarbonate (equal volume to the DCM).
- Cool the biphasic mixture in an ice bath with vigorous stirring.
- Carefully add triphosgene (0.4 equivalents) in a single portion.
- Continue stirring the reaction mixture in the ice bath for 15-30 minutes. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Separate the organic layer, and extract the aqueous layer with three portions of dichloromethane.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **4-Benzyloxyphenyl isocyanate**.

## Purification

The crude product can be purified by Kugelrohr distillation or recrystallization.[2] For recrystallization, a suitable solvent system would be a mixture of a solvent in which the compound is sparingly soluble at room temperature but soluble upon heating (e.g., a mixture of ethyl acetate and hexane).

## Reactivity and Applications

The isocyanate functional group ( $-N=C=O$ ) is highly electrophilic and readily reacts with a variety of nucleophiles. This reactivity is central to the utility of **4-Benzyloxyphenyl isocyanate** in organic synthesis.

## Reaction with Amines to Form Urea Derivatives

Isocyanates react with primary and secondary amines to form substituted ureas. This reaction is typically fast and proceeds at room temperature. The lone pair of the amine nitrogen attacks the electrophilic carbon of the isocyanate, followed by proton transfer to form the stable urea linkage. This reaction is widely used in the synthesis of pharmaceuticals and other biologically active molecules.<sup>[7][8]</sup>

## Reaction with Alcohols to Form Carbamates (Urethanes)

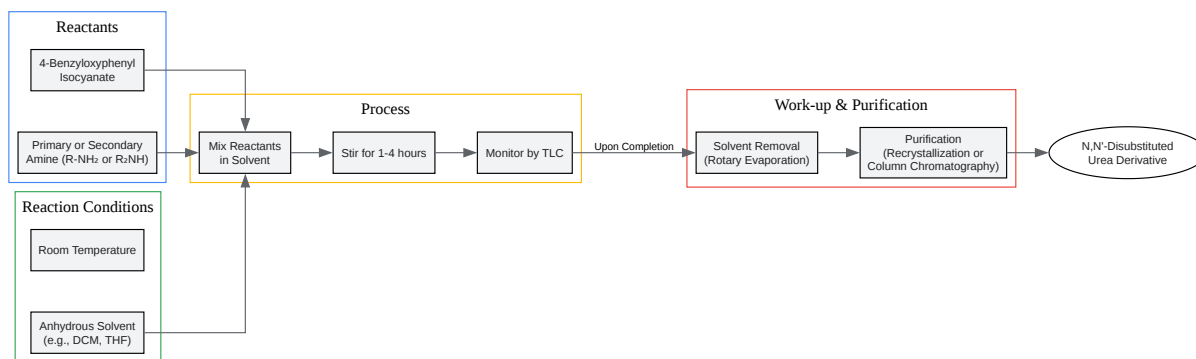
In the presence of a suitable catalyst, isocyanates react with alcohols to form carbamates, also known as urethanes. This reaction is fundamental to the production of polyurethanes. The oxygen of the hydroxyl group acts as the nucleophile, attacking the isocyanate carbon.

## Role in Drug Development and Bioconjugation

The reactivity of isocyanates makes them valuable reagents in drug development and bioconjugation. They can be used to link different molecular fragments together, for instance, to attach a targeting moiety to a drug molecule or to immobilize a molecule on a solid support for screening purposes. The benzyloxy group can serve as a protective group for the phenol, which can be deprotected in a later synthetic step if required.

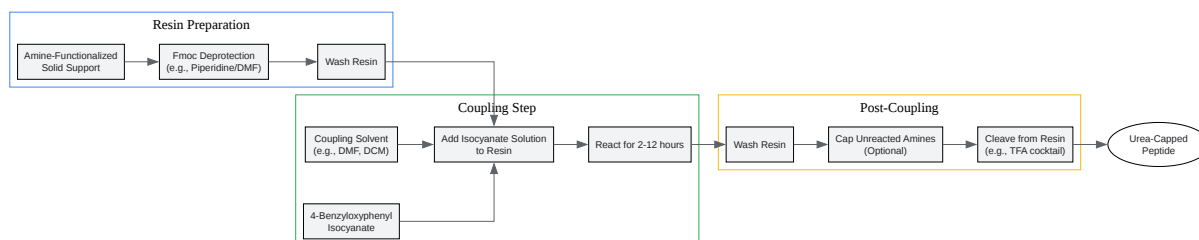
## Experimental Workflows

The following diagrams illustrate common experimental workflows involving **4-Benzyloxyphenyl isocyanate**.



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Caption: Workflow for the synthesis of a urea derivative.



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Caption: Use in solid-phase peptide synthesis as a capping agent.

## Safety Information

**4-Benzyloxyphenyl isocyanate** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation.[1]

Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

- H335: May cause respiratory irritation.

Always consult the Safety Data Sheet (SDS) before handling this compound and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

This guide provides a foundational understanding of the chemical properties and handling of **4-Benzyloxyphenyl isocyanate**. For specific applications, further consultation of peer-reviewed literature is recommended.

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## References

- 1. Synthesis and characterization of novel 4-benzyloxyphenyl 4-[4-(n-dodecyloxy)benzoyloxy]benzoate liquid crystal - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org/)]
- 3. [researchgate.net](https://researchgate.net/) [[researchgate.net](https://researchgate.net/)]
- 4. [researchgate.net](https://researchgate.net/) [[researchgate.net](https://researchgate.net/)]
- 5. [csustan.edu](https://csustan.edu/) [[csustan.edu](https://csustan.edu/)]
- 6. 内容不提供 [[sigmaaldrich.com](https://sigmaaldrich.com/)]
- 7. Urea derivative synthesis by amination, rearrangement or substitution [[organic-chemistry.org](https://organic-chemistry.org/)]
- 8. Urea Derivatives in Modern Drug Discovery and Medicinal Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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